

# Technical Monograph: 2-Methoxyisonicotinoyl Chloride

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 2-methoxyisonicotinoyl chloride

CAS No.: 193538-79-3

Cat. No.: B071095

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CAS Registry Number: 193538-79-3 IUPAC Name: 2-Methoxypyridine-4-carbonyl chloride

Molecular Formula: C

H

CINO

Molecular Weight: 171.58 g/mol

## Identity & Structural Verification

In drug development, the pyridine ring is a privileged scaffold. However, the nomenclature of pyridine derivatives often leads to ambiguity between nicotinoyl (3-position), isonicotinoyl (4-position), and picolinoyl (2-position) isomers.

For **2-methoxyisonicotinoyl chloride**, precise identification is paramount to prevent regioisomeric contamination in downstream synthesis.

## Core Identifiers

Identifier Type	Value	Notes
CAS Number	193538-79-3	Definitive registry number for the acid chloride.
Precursor CAS	105596-63-2	Refers to the parent acid: 2-methoxyisonicotinic acid.[1][2][3]
SMILES	<chem>COC1=NC=CC(=C1)C(Cl)=O</chem>	Useful for chemoinformatic integration.
InChI Key	NDNSYURGNSEPDJ-UHFFFAOYSA-N	Unique hashed identifier.

## Structural Verification Logic

When sourcing or synthesizing this compound, you must validate the regiochemistry. The methoxy group at the 2-position provides unique electronic properties (electron-donating by resonance, withdrawing by induction) compared to the 3-methoxy isomer.

Verification Protocol:

- CAS Cross-Reference: Ensure the vendor specifies 193538-79-3.
- Derivatization Check: Acid chlorides are unstable on LCMS. To verify identity, quench a small aliquot with methanol.
  - Expected Result: Formation of Methyl 2-methoxyisonicotinate.[3]
  - Mass Shift: Observe [M+H]<sup>+</sup> corresponding to the methyl ester (MW ~167.16), not the hydrolyzed acid (MW 153.14).

## Synthesis & Production Protocol

While **2-methoxyisonicotinoyl chloride** is commercially available, in situ preparation is often preferred in medicinal chemistry to ensure maximum electrophilicity and avoid hydrolysis byproducts common in stored samples.

## Reaction Mechanism

The conversion utilizes Thionyl Chloride (SOCl<sub>2</sub>)

) activated by catalytic N,N-Dimethylformamide (DMF). DMF reacts with SOCl<sub>2</sub>

to form the Vilsmeier-Haack reagent (chloroiminium ion), which is a far more potent electrophile than SOCl<sub>2</sub>

alone, facilitating the activation of the carboxylic acid.



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Figure 1: Catalytic cycle for the chlorination of 2-methoxyisonicotinic acid.

## Step-by-Step Methodology

Safety Note: Perform all steps in a fume hood. SOCl<sub>2</sub>

releases toxic SO

and HCl gases.

- Preparation: In an oven-dried Round Bottom Flask (RBF), suspend 2-methoxyisonicotinic acid (1.0 eq) in anhydrous Dichloromethane (DCM) or Toluene (5–10 mL per gram of acid).
  - Note: Neat SOCl<sub>2</sub> can be used, but a solvent allows for better temperature control.
- Activation: Add Thionyl Chloride (2.0 – 5.0 eq) dropwise at room temperature.
- Catalysis: Add DMF (1-2 drops).
  - Observation: Immediate gas evolution (effervescence) indicates initiation.

- Reaction: Heat the mixture to reflux (approx. 40°C for DCM, 80°C for Toluene) for 2–4 hours.
  - Endpoint: The reaction is complete when the suspension becomes a clear homogeneous solution and gas evolution ceases.
- Isolation: Concentrate the mixture under reduced pressure (rotary evaporator) to remove solvent and excess SOCl
- Chase Step: Co-evaporate with anhydrous Toluene (2x) to azeotrope trace SOCl
- Result: The product is obtained as a moisture-sensitive off-white solid or yellow oil, ready for immediate coupling.

## Handling, Stability & Storage

Acid chlorides are highly reactive electrophiles. Their stability is compromised by atmospheric moisture.

Parameter	Specification
Storage Condition	Store at 2–8°C under inert atmosphere (Argon/Nitrogen).
Hydrolytic Hazard	Reacts violently with water to regenerate the parent acid and HCl.
Container	Tightly sealed glass vials with PTFE-lined caps; Parafilm is insufficient for long-term storage.
Shelf Life	< 6 months if stored properly. Prepare fresh for critical applications.

Troubleshooting degradation: If the solid has turned into a sticky gum or smells strongly of HCl upon opening, it has likely hydrolyzed. Re-subjecting the material to SOCl

reflux can often regenerate the acid chloride.

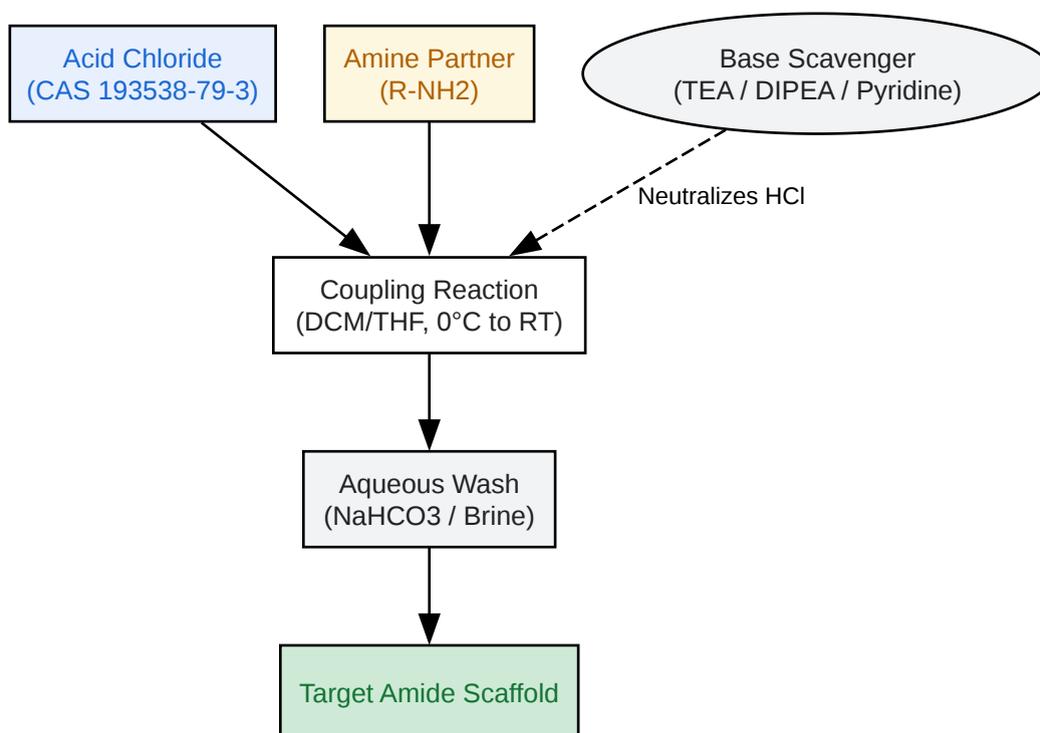
## Applications in Medicinal Chemistry

**2-Methoxyisonicotinoyl chloride** is a versatile electrophile used to install the 2-methoxypyridine moiety. This motif is strategically valuable in drug design for several reasons:

- **Hydrogen Bonding:** The pyridine nitrogen (N1) is a hydrogen bond acceptor. The 2-methoxy group can modulate the basicity of this nitrogen via electronic effects.
- **Metabolic Stability:** The methoxy group blocks the metabolically labile 2-position of the pyridine ring, potentially extending the half-life of the drug candidate.
- **Conformational Locking:** In amide products, the methoxy group can induce specific conformational preferences due to steric repulsion or intramolecular hydrogen bonding.

## Common Reaction: Amide Coupling

The most frequent application is the formation of 2-methoxyisonicotinamides by reacting with primary or secondary amines.



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Figure 2: Standard workflow for amide coupling using **2-methoxyisonicotinoyl chloride**.

Protocol Tip: Since HCl is generated during coupling, always use a tertiary amine base (Triethylamine or DIPEA) (1.2 – 2.0 eq) to scavenge the acid and drive the reaction to completion.

## References

- PubChem.2-Methoxyisonicotinic Acid (Precursor) - Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)

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## Sources

- 1. CAS 105596-63-2: 2-Methoxy-4-pyridinecarboxylic acid [[cymitquimica.com](http://cymitquimica.com)]
- 2. 2-Methoxyisonicotinic acid, CasNo.105596-63-2 Chemwill Asia Co., Ltd. China (Mainland) [[chemwill.lookchem.com](http://chemwill.lookchem.com)]
- 3. [chemimpex.com](http://chemimpex.com) [[chemimpex.com](http://chemimpex.com)]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)